

MA242 free base stock solution preparation and dilution

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: MA242 free base

Cat. No.: S12903315

Get Quote

Chemical Data for MA242 Free Base

The table below summarizes the key identifiers and properties of **MA242 free base** found in the search results.

Property	Value
CAS Number	1049704-17-7 [1] [2]
Molecular Formula	C ₂₄ H ₂₀ ClN ₃ O ₃ S [1] [2]
Molecular Weight	465.95 g/mol [1] [2]
Storage (Powder)	-20°C [2]
Appearance	Solid [2]

Application in Experimental Models

The search results include examples of how **MA242 free base** has been used in prior research, which can inform your experimental design. The concentrations and procedures from these studies are summarized

below.

Table 1: In Vitro Use of MA242 Free Base This table outlines the application of MA242 in cell-based experiments.

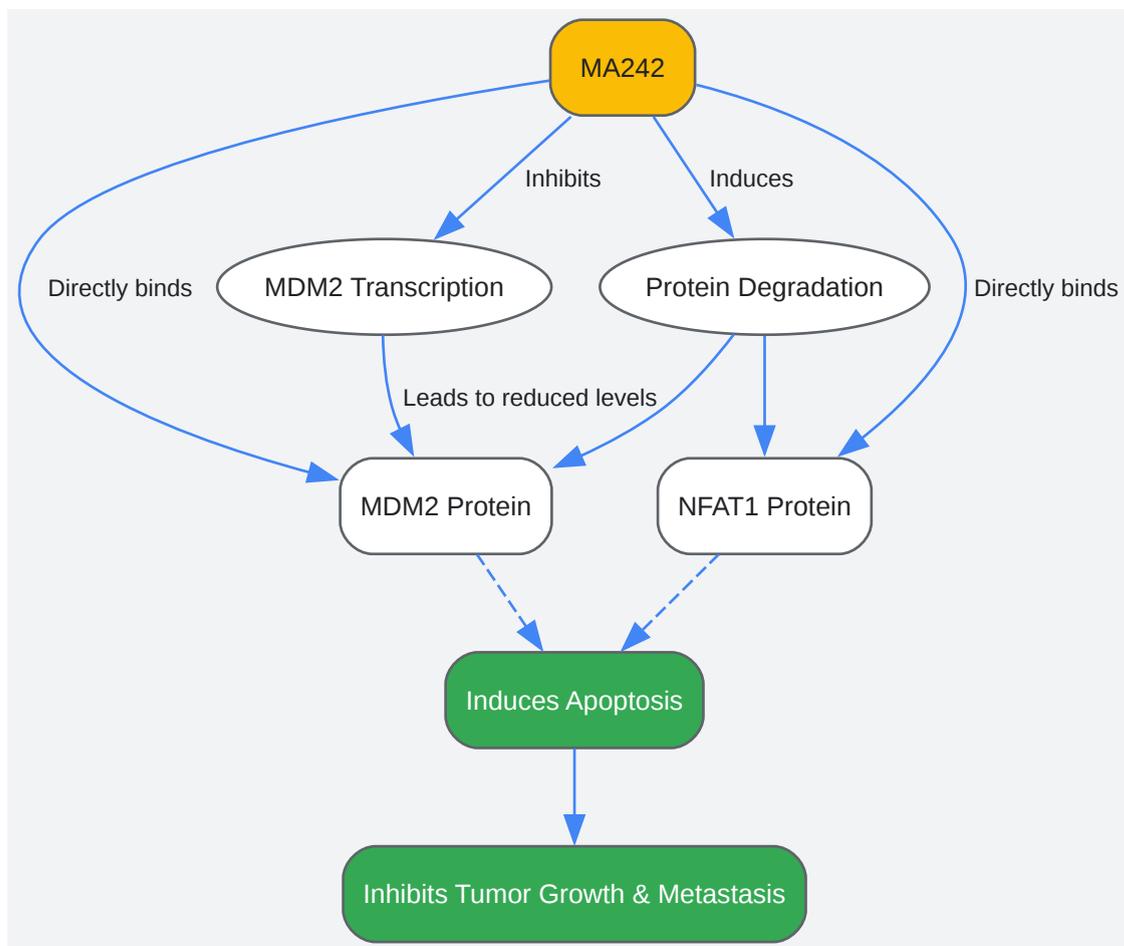
Application	Cell Lines / Model	Concentration & Incubation	Key Outcomes
Cell Viability Assay [3] [1]	Human pancreatic cancer cells (e.g., Panc-1, AsPC-1); Human pancreatic ductal epithelium (HPDE) cells	0.05 - 5 μ M for 72 hours	IC ₅₀ values ranged from 0.1 to 0.4 μM in cancer cells; significantly less toxic to normal HPDE cells (IC ₅₀ = 5.81 μM).
Western Blot Analysis [3] [1]	Human pancreatic cancer cells (e.g., HPAC, Panc-1, AsPC-1)	0.1 - 0.5 μ M for 24 hours	Significant decrease in MDM2 and NFAT1 protein levels.

Table 2: In Vivo Use of MA242 This table summarizes the application of MA242 in animal models.

Administration	Animal Model	Dosage & Regimen	Key Outcomes
In Vivo Efficacy [3]	Female athymic nude mice bearing orthotopic pancreatic tumors	2.5 or 5 mg/kg (for Panc-1 tumors), 10 mg/kg (for AsPC-1 tumors); administered intraperitoneally (IP), 5 days/week for several weeks.	Suppressed orthotopic tumor growth by 56.1% to 89.5% ; resulted in almost complete tumor regression in some models; no significant host toxicity observed.

Mechanism of Action

MA242 free base is a specific dual inhibitor of the MDM2 and NFAT1 oncoproteins. Its mechanism of action can be visualized as follows:



[Click to download full resolution via product page](#)

Safety and Handling

Based on the Safety Data Sheet (SDS) for **MA242 free base**, please note the following hazards and precautions [2]:

- **GHS Classification:** Acute toxicity (Oral, Category 4) and Aquatic toxicity (Category 1).
- **Hazard Statements:**
 - **H302:** Harmful if swallowed.
 - **H410:** Very toxic to aquatic life with long-lasting effects.
- **Precautionary Measures:** Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and impervious clothing. Avoid dust formation and ensure adequate ventilation. Do not eat, drink, or smoke when handling the product.

How to Proceed with Protocol Development

Since specific preparation protocols are not available in the public domain, here are steps you can take:

- **Consult Manufacturer Data Sheets:** Suppliers like MedChemExpress or DC Chemicals may provide technical data sheets with solubility information and suggested storage conditions for the solution upon purchase.
- **Apply Standard Laboratory Practices:** You may need to apply standard protocols for preparing small molecule stock solutions. This typically involves selecting an appropriate sterile solvent (such as DMSO), calculating the required mass for a target concentration (e.g., 10-100 mM), and performing serial dilutions for working concentrations.
- **Run Pilot Experiments:** Conduct small-scale experiments to confirm the solubility, stability, and biological activity of your prepared stock solutions.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. [_product_DataBase_PeptideDB MA 242 free base \[peptidedb.com\]](#)
2. [MA242 free base|1049704-17-7|MSDS \[dcchemicals.com\]](#)
3. [MA242 | MDM2-NFAT1 Inhibitor \[medchemexpress.com\]](#)

To cite this document: Smolecule. [MA242 free base stock solution preparation and dilution].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12903315#ma242-free-base-stock-solution-preparation-and-dilution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com